

# 3-Bromopyridine: A Comprehensive Technical Guide to Safety, Handling, and Storage

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## Compound of Interest

Compound Name: 3-Bromopyridine

Cat. No.: B030812

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This in-depth technical guide provides critical information on the safe handling, storage, and disposal of **3-Bromopyridine**. Adherence to these guidelines is essential to mitigate risks and ensure a safe laboratory environment for all personnel. This document summarizes key quantitative data, outlines emergency procedures, and provides detailed protocols for the use of this compound in research and development.

## Chemical and Physical Properties

Proper identification and understanding of the physical properties of **3-Bromopyridine** are fundamental to its safe handling. This data is crucial for designing experiments and for risk assessment in the laboratory.

Property	Value	References
Molecular Formula	C <sub>5</sub> H <sub>4</sub> BrN	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molar Mass	158.00 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Density	1.640 g/cm <sup>3</sup> at 25 °C	<a href="#">[1]</a>
Melting Point	-27 °C	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	173 °C	<a href="#">[1]</a>
Flash Point	51 - 52 °C (closed cup)	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Solubility in Water	Slightly soluble (31 g/L at 25 °C)	<a href="#">[5]</a>
Vapor Pressure	1.75 mmHg	<a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.571	

## Hazard Identification and Classification

**3-Bromopyridine** is classified as a hazardous substance. Understanding its specific hazards is critical for implementing appropriate safety measures. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement	Signal Word
Flammable Liquids	3	H226: Flammable liquid and vapor	Warning
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Warning
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	Warning
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	Warning

References:[2][7][8]

Primary Hazards:

- Flammable: **3-Bromopyridine** is a flammable liquid and its vapors can form explosive mixtures with air.[6][9] It should be kept away from heat, sparks, open flames, and other ignition sources.[6][8]
- Harmful if Swallowed: Ingestion of **3-Bromopyridine** can be harmful.[2][8]
- Irritant: It causes serious eye irritation and skin irritation.[2][8][9] It may also cause respiratory irritation.[2][8]

## Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to minimize exposure and prevent accidents.

## Engineering Controls

- Ventilation: All work with **3-Bromopyridine** must be performed in a properly functioning chemical fume hood to minimize inhalation exposure.[\[6\]](#)[\[10\]](#)
- Emergency Equipment: An emergency eyewash station and a safety shower must be readily accessible in the immediate work area.[\[6\]](#)[\[9\]](#)[\[10\]](#)
- Explosion-Proof Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[\[6\]](#)[\[8\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential for preventing contact with **3-Bromopyridine**.

PPE Type	Specifications	References
Eye/Face Protection	Chemical splash goggles or a face shield meeting ANSI Z87.1 or European Standard EN166.	<a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). Inspect gloves before each use.	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Body Protection	Flame-resistant lab coat, fully buttoned. Appropriate protective clothing to prevent skin exposure.	<a href="#">[9]</a> <a href="#">[10]</a>
Footwear	Closed-toe, closed-heel shoes.	<a href="#">[10]</a>
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if engineering controls are not sufficient or during emergency situations.	<a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[10]</a>

## Handling Procedures

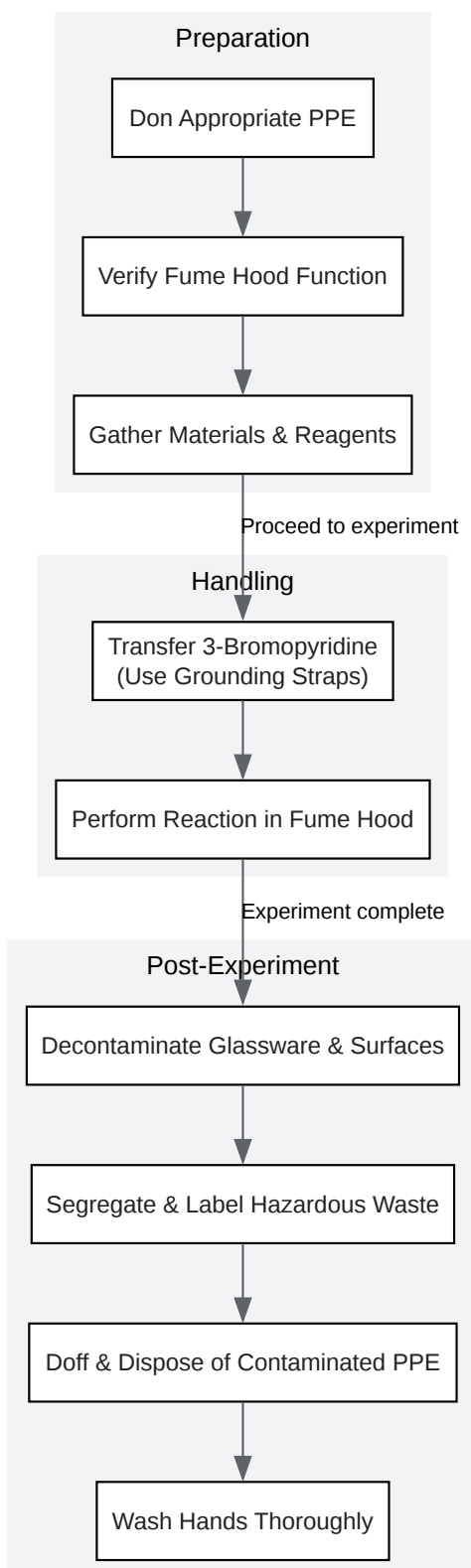
- Do not breathe vapors or mist.[\[6\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[9\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[8\]](#)[\[9\]](#)
- Do not eat, drink, or smoke when using this product.[\[8\]](#)
- Use only non-sparking tools and take precautionary measures against static discharge.[\[6\]](#)[\[8\]](#)
- Ground and bond containers when transferring material.[\[8\]](#)[\[9\]](#)

## Storage Conditions

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and flame.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Keep the container tightly closed.[\[6\]](#)[\[8\]](#)
- Store in a flammables-area.[\[6\]](#)[\[9\]](#)
- Store locked up.[\[6\]](#)[\[8\]](#)
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)[\[8\]](#)

## Experimental Workflow for Safe Handling

The following diagram illustrates a standard workflow for handling **3-Bromopyridine** in a laboratory setting, emphasizing safety at each step.



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**Workflow for Handling 3-Bromopyridine**

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

### First-Aid Measures

Exposure Route	First-Aid Procedure	References
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[11]</a>

### Fire-Fighting Measures

- Suitable Extinguishing Media: Dry chemical powder, carbon dioxide, and alcohol-resistant foam.[\[8\]](#)[\[9\]](#) Water spray can be used to cool fire-exposed containers.[\[8\]](#)[\[9\]](#)
- Unsuitable Extinguishing Media: Do not use a water jet or fog.[\[8\]](#)

- **Specific Hazards:** During a fire, irritating and highly toxic gases such as carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide may be generated.<sup>[6][8]</sup> Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.<sup>[6][9]</sup>
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[6][8][9]</sup>

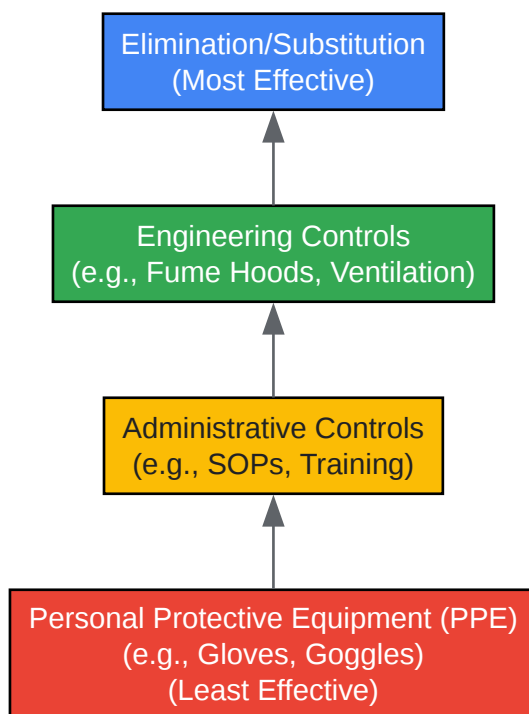
## Accidental Release Measures

- **Personal Precautions:** Evacuate the area.<sup>[8]</sup> Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.<sup>[8][10]</sup> Shut off all possible sources of ignition.<sup>[8]</sup>
- **Environmental Precautions:** Prevent the spillage from entering drains or waterways.<sup>[6][8]</sup>
- **Containment and Cleanup:** Absorb the spill with an inert absorbent material (e.g., sand, vermiculite, or universal binder).<sup>[6][9]</sup> Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.<sup>[9][10]</sup>

## Hierarchy of Controls for Exposure Minimization

To effectively manage the risks associated with **3-Bromopyridine**, a hierarchical approach to control measures should be implemented. This strategy prioritizes the most effective and reliable controls.





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*Hierarchy of Controls for **3-Bromopyridine***

## Disposal Considerations

- **Waste Segregation:** Dispose of **3-Bromopyridine** and any contaminated materials as hazardous waste.[12] It is crucial to segregate halogenated organic waste from non-halogenated waste streams.[12][13]
- **Container Management:** Collect waste in dedicated, clearly labeled, and sealed hazardous waste containers.[12]
- **Disposal Method:** Disposal must be carried out by a licensed hazardous waste disposal company in accordance with all applicable federal, state, and local regulations.[8][12]
- **Empty Containers:** Empty containers that held **3-Bromopyridine** must be decontaminated by triple-rinsing with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.[12]

## Toxicological Information

- Acute Toxicity: **3-Bromopyridine** is harmful if swallowed.[2][8] It causes skin and serious eye irritation.[2][8] It may also cause respiratory system irritation.[2][8]
- Chronic Effects: To the best of current knowledge, the chronic effects of this compound have not been thoroughly investigated.[8]
- Carcinogenicity, Mutagenicity, and Reproductive Effects: No data is available to classify **3-Bromopyridine** regarding its carcinogenic, mutagenic, or reproductive effects.[6][8]

This guide is intended to provide comprehensive safety information for the handling of **3-Bromopyridine**. It is not a substitute for a thorough risk assessment and the user's own judgment. Always consult the most recent Safety Data Sheet (SDS) from the supplier before use.

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- To cite this document: BenchChem. [3-Bromopyridine: A Comprehensive Technical Guide to Safety, Handling, and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030812#safety-handling-and-storage-of-3-bromopyridine]

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